

# The chemical structure and synthesis of Diammonium Glycyrrhizinate

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An In-depth Technical Guide to **Diammonium Glycyrrhizinate**: Chemical Structure and Synthesis

## Introduction

**Diammonium Glycyrrhizinate** (DG) is the diammonium salt of glycyrrhetic acid, a triterpenoid saponin that stands as the primary active and sweet-tasting constituent of the licorice root (*Glycyrrhiza glabra*).<sup>[1][2]</sup> Widely recognized for its potent anti-inflammatory, antioxidant, and hepatoprotective properties, DG is a significant compound in both traditional medicine and modern drug development.<sup>[2][3]</sup> Its therapeutic effects are largely attributed to its metabolite, glycyrrhetic acid, which modulates key enzymes involved in corticosteroid metabolism.<sup>[4]</sup> This guide provides a detailed examination of the chemical structure of **Diammonium Glycyrrhizinate** and outlines the methodologies for its synthesis and purification for researchers, scientists, and drug development professionals.

## Chemical Structure and Properties

**Diammonium Glycyrrhizinate** is a complex molecule structurally classified as a saponin.<sup>[1]</sup> Its architecture features a pentacyclic triterpene core, specifically an aglycone known as 18 $\beta$ -glycyrrhetic acid. This aglycone is glycosidically linked at the C3 position to a disaccharide unit composed of two D-glucuronic acid molecules.<sup>[5]</sup> The acidic carboxyl groups on the glycyrrhetic acid and the two glucuronic acid moieties are neutralized by two ammonium ions, forming the stable salt.<sup>[6]</sup>

The molecule possesses numerous defined stereocenters, contributing to its specific biological activity.<sup>[6]</sup> The IUPAC name for the parent acid is (2S,3S,4S,5R,6R)-6-[(2S,3R,4S,5S,6S)-2-[(3S,4aR,6aR,6bS,8aS,11S,12aR,14aR,14bS)-11-carboxy-4,4,6a,6b,8a,11,14b-heptamethyl-14-oxo-2,3,4a,5,6,7,8,9,10,12,12a,14a-dodecahydro-1H-picen-3-yl]oxy]-6-carboxy-4,5-dihydroxyoxan-3-yl]oxy-3,4,5-trihydroxyoxane-2-carboxylic acid.<sup>[7][8]</sup>

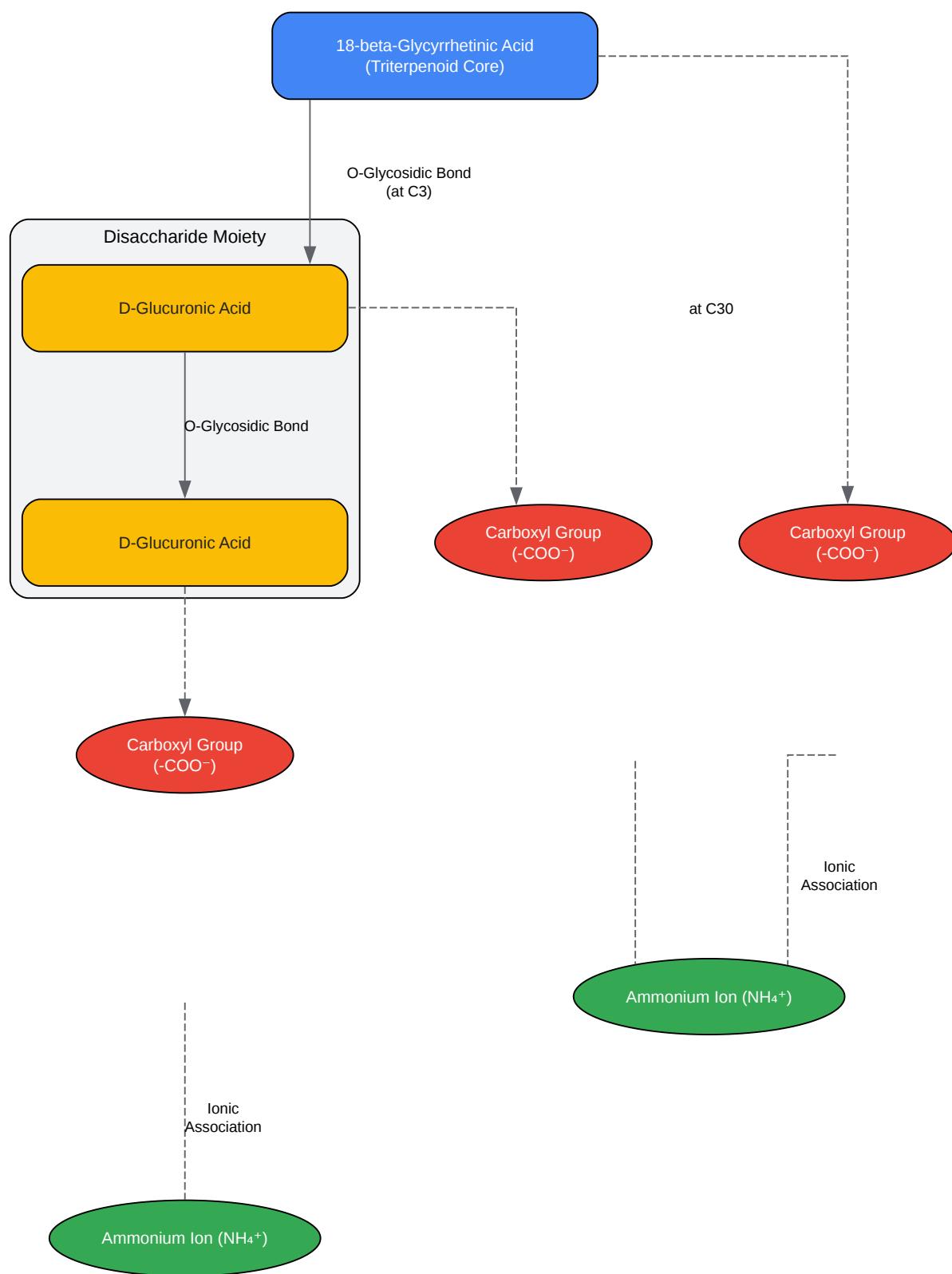
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Diagram 1: Key structural components of **Diammonium Glycyrrhizinate**.

## Physicochemical Properties

A summary of the key physicochemical properties of **Diammonium Glycyrrhizinate** is presented below.

Property	Value	References
CAS Number	79165-06-3	<a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Formula	$C_{42}H_{62}O_{16} \cdot 2H_3N$ (or $C_{42}H_{68}N_2O_{16}$ )	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Molecular Weight	~857.0 g/mol	<a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Appearance	White to off-white powder or crystalline flakes	<a href="#">[12]</a>
Purity (Typical)	≥98% (by HPLC)	<a href="#">[7]</a> <a href="#">[11]</a>
Solubility	Soluble in water, DMSO, methanol, ethanol	<a href="#">[4]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Chemical Family	Triterpenoids	<a href="#">[7]</a> <a href="#">[11]</a>

## Synthesis and Purification

The commercial production of **Diammonium Glycyrrhizinate** does not typically involve a total chemical synthesis due to the complexity of the molecule. Instead, it is primarily isolated from a natural source, the roots of *Glycyrrhiza* species, and then subjected to chemical modification.

[\[2\]](#) The general process involves the extraction of the parent compound, glycyrrhizic acid, followed by its conversion to the diammonium salt.

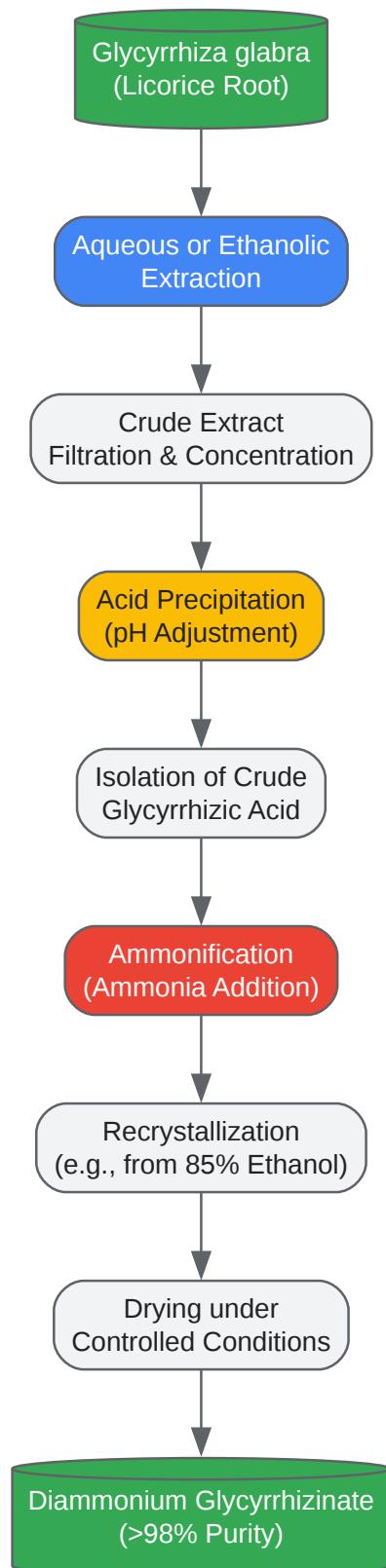
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Diagram 2: General workflow for the extraction and synthesis of DG.

# Experimental Protocol: Ammonification of Glycyrrhizic Acid

The following is a generalized protocol synthesized from common industrial practices for converting glycyrrhizic acid or its monoammonium salt into the diammonium salt.[\[13\]](#)[\[14\]](#)

- **Dissolution:** A specified quantity of monoammonium glycyrrhizinate or purified glycyrrhizic acid is used as the starting material. It is dissolved in a protic solvent, such as water or an aqueous-ethanolic mixture.[\[14\]](#) The volume of the solvent is typically 5-8 times the mass of the starting material.[\[13\]](#)
- **Ammonification:** Aqueous ammonia or ammonia gas is carefully added to the solution with continuous stirring. The addition is monitored to control the reaction stoichiometry.
- **pH Control and Monitoring:** The pH of the solution is adjusted to a range of 4.5 to 9.0 to ensure the formation of the diammonium salt.[\[14\]](#) The ammonium radical content can be precisely monitored during this step using methods like indophenol blue colorimetry to confirm the reaction endpoint.[\[14\]](#)
- **Isomerization (Optional):** In some processes, particularly when converting the  $18\beta$ -isomer to the  $18\alpha$ -isomer, the reaction is heated to 75-85°C for 6-8 hours under alkaline conditions.[\[13\]](#) The isomeric ratio is monitored using High-Performance Liquid Chromatography (HPLC).
- **Crystallization and Purification:** The resulting **Diammonium Glycyrrhizinate** is often purified by repeated recrystallization from a solvent such as 85% ethanol to achieve high purity suitable for pharmaceutical use.[\[14\]](#)
- **Drying:** The purified crystals are dried using a suitable method, such as vacuum drying, to yield the final product.

## Key Experimental Parameters

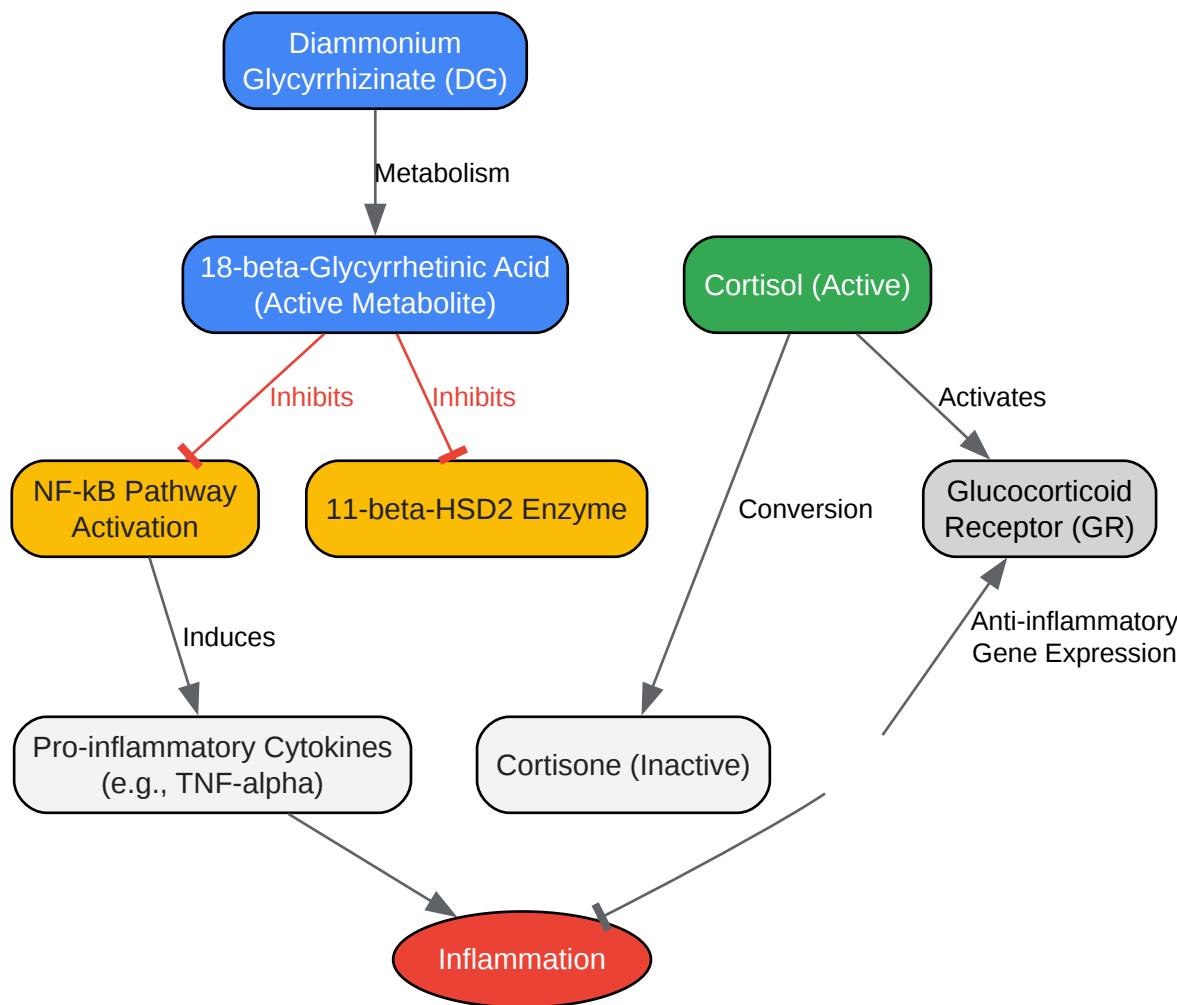
The table below summarizes critical quantitative data for the synthesis process.

Parameter	Value/Range	Purpose	Reference
Solvent-to-Substrate Ratio	5-8 : 1 (v/w)	Ensures complete dissolution of starting material	<a href="#">[13]</a>
Reaction Temperature	75 - 85 °C	Promotes isomerization (if required)	<a href="#">[13]</a>
Reaction Time	6 - 8 hours	Allows for completion of isomerization	<a href="#">[13]</a>
Final pH (Ammonification)	4.5 - 9.0	Ensures formation of the diammonium salt	<a href="#">[14]</a>
Final pH (Acidification Yield)	2.5 - 3.5	Optimizes yield during acid precipitation step	<a href="#">[13]</a>
Purification Solvent	85% Ethanol	Used for recrystallization to achieve high purity	<a href="#">[14]</a>

## Mechanism of Action: Anti-inflammatory Signaling

The biological activity of **Diammonium Glycyrrhizinate** is primarily mediated by its active metabolite, 18 $\beta$ -glycyrrhetic acid. A key mechanism underlying its anti-inflammatory effects is the inhibition of the enzyme 11 $\beta$ -hydroxysteroid dehydrogenase type 2 (11 $\beta$ -HSD2).[\[3\]](#)[\[4\]](#) This enzyme is responsible for converting active cortisol into inactive cortisone. By inhibiting 11 $\beta$ -HSD2, glycyrrhetic acid increases the local concentration of cortisol in tissues like the kidneys and inflammatory sites, thereby potentiating its anti-inflammatory action.

Furthermore, DG has been shown to modulate crucial inflammatory signaling pathways. It can inhibit the activation of nuclear factor-kappa B (NF- $\kappa$ B), a transcription factor that governs the expression of numerous pro-inflammatory genes, including cytokines like TNF- $\alpha$ .[\[3\]](#)



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Diagram 3: Anti-inflammatory signaling pathway of **Diammonium Glycyrrhizinate**.

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